Technical Safety Guide: Acetamide, N-9-acridinyl-N-methyl-

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Acetamide, N-9-acridinyl-N-methyl-*
CAS No.:	*61299-62-5*
Cat. No.:	*B15216310*

Get Quote

Executive Summary & Chemical Architecture

Acetamide, N-9-acridinyl-N-methyl- (also known as N-(Acridin-9-yl)-N-methylacetamide) is a specialized acridine derivative often utilized in the synthesis of DNA-intercalating agents and antitumor candidates (e.g., Amsacrine analogs). Unlike standard reagents, this compound possesses a planar tricyclic acridine chromophore capable of inserting itself between DNA base pairs.

This guide replaces standard, often vague Safety Data Sheets (SDS) with a mechanism-based risk management protocol. It assumes the compound is a potent mutagen and topoisomerase inhibitor until proven otherwise.

Molecular Identity Table

© 2026 BenchChem. All rights reserved.

Property	Specification	Technical Note
CAS Number	61299-62-5	Unique identifier for inventory verification.
Molecular Weight	250.30 g/mol	Relevant for molarity calculations in stock prep.
Physical State	Yellow/Orange Crystalline Solid	Color arises from the acridine conjugated system.
Solubility	DMSO, DMF, Methanol	Poorly soluble in water. Hydrophobic nature requires organic solvent for stock.
Stability	Light Sensitive	Acridines can undergo photo-oxidation; store in amber vials.

Hazard Characterization: The Mechanism of Toxicity

Standard H-codes (e.g., H351, H341) are insufficient for research planning. You must understand why this molecule is dangerous to design effective barriers.

The Intercalation Threat

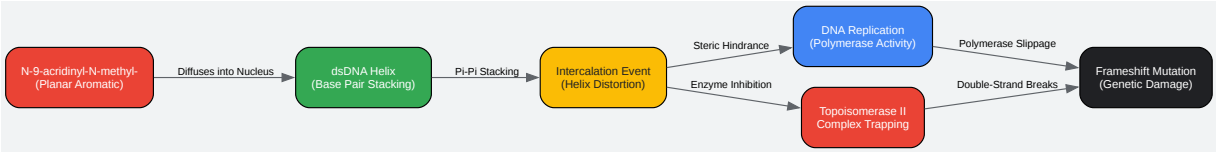
The core hazard lies in the 9-aminoacridine pharmacophore. The planar structure allows the molecule to slide (intercalate) between the stacked base pairs of the DNA double helix.[1]

- Frameshift Mutagenesis: The physical presence of the acridine ring distorts the DNA helix. During replication, this distortion can cause DNA polymerase to "slip," leading to the insertion or deletion of base pairs (frameshift), which destroys the genetic code downstream.
- Topoisomerase II Poisoning: In biological systems, these derivatives stabilize the "cleavable complex" formed by Topoisomerase II and DNA, preventing DNA religation and triggering apoptosis (cell death).

Visualizing the Pathway

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the biological cascade triggered by exposure, highlighting why barrier protection is non-negotiable.



Click to download full resolution via product page

Figure 1: Mechanism of Action. The planar acridine moiety intercalates into DNA, leading to frameshift mutations and Topoisomerase II-mediated strand breaks.

Handling & Containment Strategy: A Self-Validating System

Core Directive: Treat this substance as a "Zero Exposure" agent. Do not rely on standard latex gloves.

Engineering Controls

- Primary Barrier: All weighing and solubilization must occur within a Chemical Fume Hood or Class II Biological Safety Cabinet (if sterile prep is required).
- Static Control: Acridine powders are often electrostatic. Use an anti-static gun or ionizer during weighing to prevent powder dispersal.

Personal Protective Equipment (PPE) Matrix

- Hands: Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil).

© 2026 BenchChem. All rights reserved.

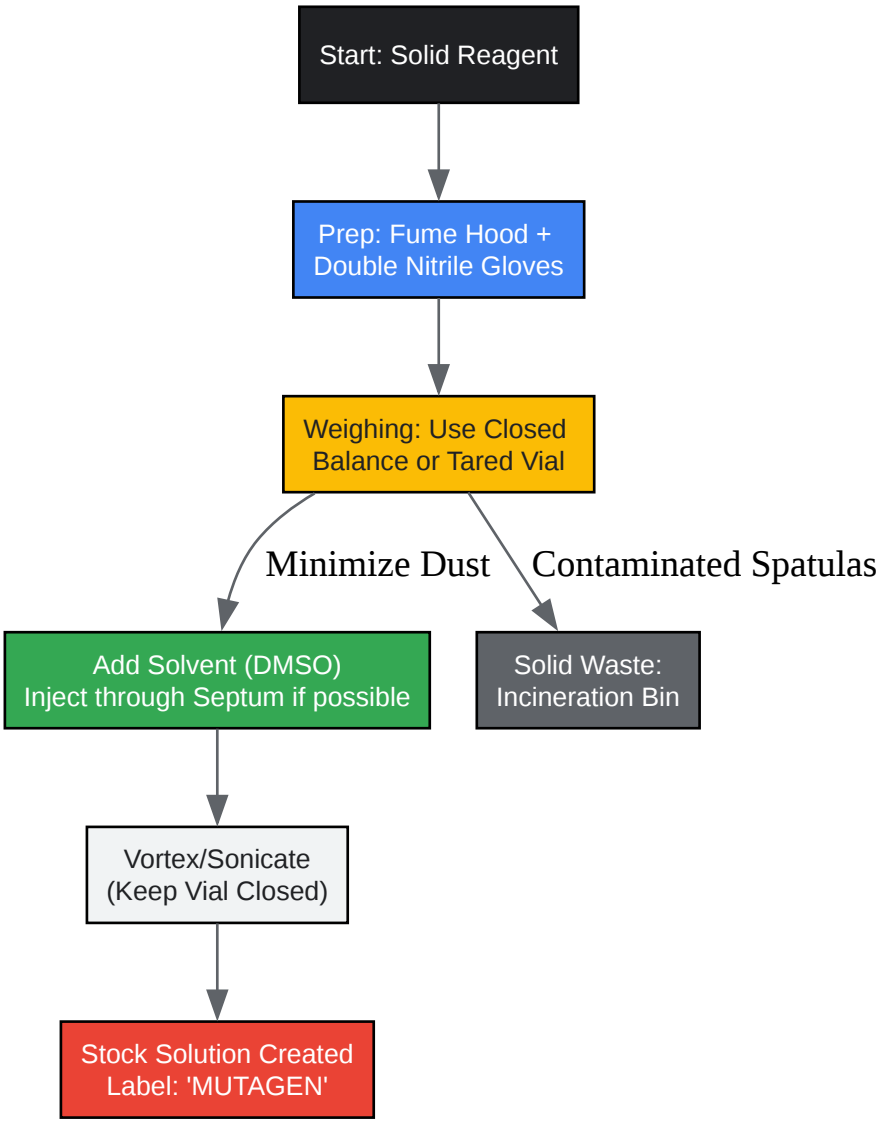
- Outer Layer: Nitrile (minimum 5 mil) or Laminate (Silver Shield) if handling concentrated stock solutions (>10 mM).

- Respiratory: If weighing outside a hood (strictly prohibited), a P100/N100 respirator is required.

- Eyes: Chemical splash goggles. Safety glasses are insufficient for powders that can sublime or disperse.

Experimental Protocol: Safe Solubilization

This workflow ensures the compound is contained from the moment the vial is opened until it is in a stable solution.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Safe Solubilization Workflow. Emphasizes containment during the critical solid-to-liquid transition phase.

Emergency Response & Deactivation

Standard laboratory cleaners (ethanol, soap) do not destroy the acridine ring; they merely spread the mutagen. You must chemically degrade the chromophore.

Decontamination Solution (The "Pink Solution")

To deactivate spills or clean glassware, use a strong oxidation system:

- Preparation: Mix 0.1 M Potassium Permanganate (

) in 1 M Hydrochloric Acid (

).
- Application: Apply to the contaminated surface. The purple solution should turn brown (Manganese dioxide) as it oxidizes the organic material.
- Contact Time: Allow to sit for 15–30 minutes.
- Neutralization: Neutralize with Ascorbic Acid or Sodium Metabisulfite (solution turns colorless) before disposal.

First Aid[2]

- Skin Contact: Wash immediately with soap and water for 15 minutes.[2][3] Do not use ethanol, as it may increase skin permeability to the lipophilic acridine.
- Eye Contact: Flush for 15 minutes. Seek medical attention immediately; acridines can bind to corneal DNA.

Storage & Stability

- Temperature: Store solid at -20°C.

© 2026 BenchChem. All rights reserved.

- Light: Protect from light. Acridines are fluorophores and can degrade or generate singlet oxygen upon UV/Vis irradiation.
- Solution Stability: DMSO stocks are generally stable for 3-6 months at -20°C. Avoid repeated freeze-thaw cycles; aliquot into single-use vials.

References

- Chemical Identity & Structure
  - PubChem.[4][5] N-Methylacetamide (Structural Analog Data). National Library of Medicine. Link
  - BLDpharm.[6] N-(Acridin-9-yl)-N-methylacetamide Product Data. CAS 61299-62-5.[6] Link
- Toxicology & Mechanism (Acridine Class)
  - Ferguson, L. R., & Denny, W. A. (1991). The genetic toxicology of acridines. Mutation Research/Reviews in Genetic Toxicology. (Establishes frameshift mutagenicity of 9-aminoacridine derivatives). Link
  - National Institutes of Health (NIH). Interactions between DNA and the acridine intercalator. (Computational analysis of binding modes). Link
- Safety & Handling Protocols
  - IARC Monographs.[7] Acridine Derivatives. International Agency for Research on Cancer.[7] (Classifies acridine toxicity). Link
  - BenchChem.[1] DNA Intercalation Assay Protocols. (Handling procedures for acridine-based research). Link

(Note: Specific LD50 data for CAS 61299-62-5 is not available in public toxicology registries. Hazard data is extrapolated from the structural activity relationship (SAR) of 9-aminoacridine and Amsacrine.)

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.com [fishersci.com]
- 4. N-Methylacetamide | C3H7NO | CID 6582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N-Methyldiacetamide | C5H9NO2 | CID 14214 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 61299-62-5|N-(Acridin-9-yl)-N-methylacetamide|BLD Pharm [bldpharm.com]
- 7. Acetamide - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Safety Guide: Acetamide, N-9-acridinyl-N-methyl-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15216310/docs#technical-safety-guide-acetamide-n-9-acridinyl-n-methyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.